

Physicochemical Properties of 2-Methoxy-2-methylbutane

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Compound Focus: (S)-2-methoxy-butane

CAS No.: 66610-39-7

Cat. No.: S8537833

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The table below summarizes key properties for 2-methoxy-2-methylbutane (CAS 994-05-8), which is crucial for selecting and designing separation protocols [1] [2].

Property	Value	Unit	Source / Comment
Molecular Formula	C ₆ H ₁₄ O	-	[1]
Molecular Weight	102.1748	g/mol	[1]
Boiling Point	359.52	K (86.37 °C)	[2]
Density (ρ_l)	765.60	kg/m ³	at 298.15 K [2]
Refractive Index (n^0)	1.38614	-	at 293.15 K [2]
Vaporization Enthalpy ($\Delta_{\text{vap}}H^\circ$)	35.30 ± 0.40	kJ/mol	[2]

Gas Chromatography Retention Indices

::: Non-polar column (DB-1) | 674.0 | - | [1] | ::: Non-polar column (DB-5) | 668.3 | - | [1] | ::: Polar column (SOLGel-Wax) | 790.0 | - | [1] |

Analytical Techniques for Separation and Identification

Gas Chromatography (GC)

Gas Chromatography is a primary method for separating and identifying 2-methoxy-2-methylbutane in mixtures.

- **Recommended Columns:** For optimal separation, standard non-polar or slightly polar columns are effective [1].
 - **DB-1:** A non-polar dimethylpolysiloxane column. A method using a 60 m column with a 0.32 mm diameter and 1.0 μm film thickness has been reported, with a temperature program starting at $-40\text{ }^{\circ}\text{C}$ [1].
 - **DB-5:** A low-polarity (5%-phenyl)-methylpolysiloxane column. A method is 30 m, 0.25 mm diameter, 0.25 μm film, with temperature programming from $40\text{ }^{\circ}\text{C}$ to $250\text{ }^{\circ}\text{C}$ [1].
- **Retention Index Reference:** The Kovats Retention Indices provide a reliable benchmark for identifying this compound against known hydrocarbon standards [1].

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for definitive identification and differentiation of structural isomers.

- **Differentiating Isomers:** Mass spectrometry can distinguish 2-methoxy-2-methylbutane from its isomer 1-methoxybutane by their unique fragmentation patterns [3].
- **Expected Fragmentation:** While a detailed spectrum for 2-methoxy-2-methylbutane is not provided in the results, the analysis would involve identifying fragments resulting from homocleavages (breaking C-C bonds) and heterocleavages (breaking bonds adjacent to oxygen). The tert-butyl group ($[\text{C}_4\text{H}_9]^+$) is a likely key fragment [3].

Distillation

Distillation is a fundamental preparative technique for purifying 2-methoxy-2-methylbutane based on its volatility.

- **Principle:** This technique separates liquid mixture components based on differences in their boiling points [4].
- **Method Selection:** The boiling point of ~86 °C makes simple distillation suitable for separating it from much higher or lower boiling compounds. For separating it from components with closer boiling points, **fractional distillation** is necessary [4].
- **Industrial Context:** A patent for MTBE purification describes complex distillation sequences, including a "dividing wall column," highlighting the industrial importance of advanced distillation for similar ethers [5].

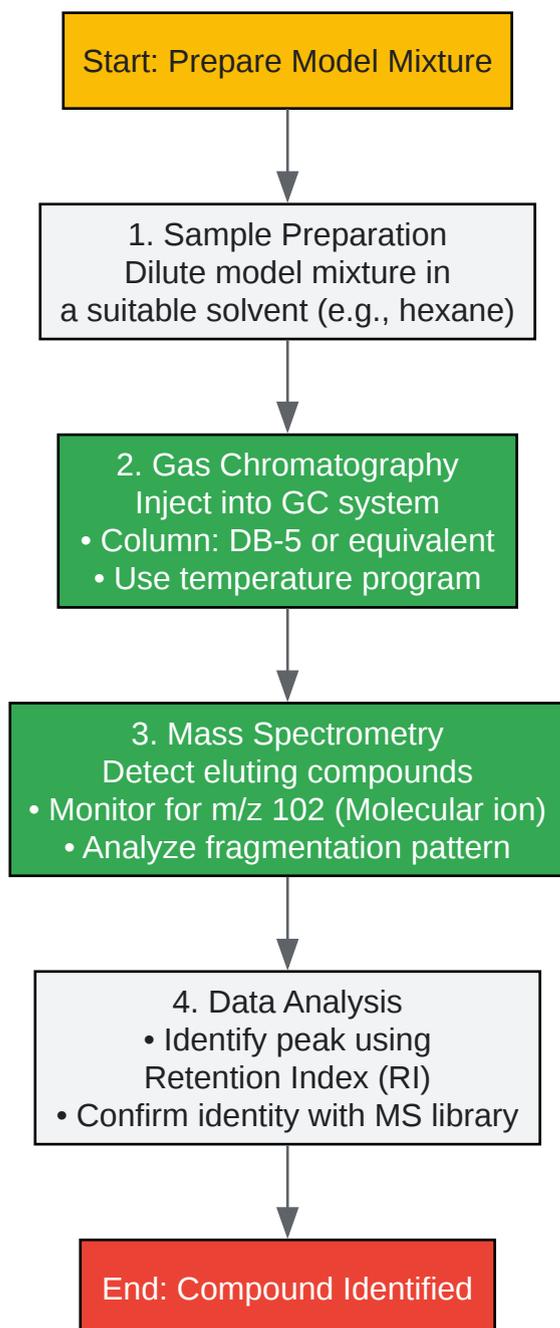
Solvent Extraction

Solvent extraction can be used to isolate 2-methoxy-2-methylbutane from aqueous streams or complex matrices.

- **Principle:** The separation relies on the compound's preferential distribution between two immiscible phases, described by the Nernst Distribution Law and the Distribution Ratio (D) [4].
- **Efficiency:** The extraction efficiency for a solute can be calculated. Multiple extractions with smaller volumes of solvent are typically more efficient than a single extraction with a large volume [4].
- **Protocol Consideration:** The optimal solvent and pH conditions must be determined experimentally, as this specific data is not available in the search results.

Experimental Protocol: Separation from a Model Hydrocarbon Mixture

This protocol outlines a general approach for separating and identifying 2-methoxy-2-methylbutane using GC-MS.



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Diagram Title: GC-MS Analysis Workflow

Materials and Equipment

- **Gas Chromatograph** equipped with a Mass Spectrometer (GC-MS)
- **Capillary GC column** (e.g., DB-5, 30 m x 0.25 mm, 0.25 μm film thickness)
- **Model sample mixture** containing 2-methoxy-2-methylbutane

- **High-purity solvent** (e.g., dichloromethane or hexane, for dilution)
- **Microsyringes** (e.g., 10 μ L)

Step-by-Step Procedure

- **Sample Preparation:** Dilute the model hydrocarbon mixture to an appropriate concentration (e.g., 1-100 ppm) in a high-purity solvent suitable for GC injection [1].
- **GC-MS Instrument Setup:**
 - **Column:** Install and condition the DB-5 or equivalent column according to manufacturer specifications.
 - **Carrier Gas:** Use Helium (He) at a constant flow rate of 1.0 mL/min.
 - **Temperature Program:** Set the oven temperature program as follows [1]:
 - Initial temperature: **40 °C** (hold for 2 minutes)
 - Ramp rate: **5 °C per minute**
 - Final temperature: **250 °C** (hold for 5 minutes)
 - **Injector Temperature:** Set to **250 °C** in split mode (split ratio 50:1).
 - **Mass Spectrometer:**
 - Ionization mode: Electron Impact (EI) at 70 eV.
 - Ion source temperature: **230 °C**.
 - Scan range: **m/z 40 to 150**.
- **Analysis Execution:**
 - Inject 1.0 μ L of the prepared sample.
 - Start the GC temperature program and MS data acquisition simultaneously.
- **Data Analysis and Identification:**
 - **Retention Index (RI) Calculation:** Compare the retention time of the target peak against a calibration series of n-alkanes analyzed under the same conditions. Cross-reference the calculated RI with literature values (e.g., 668.3 on DB-5) [1].
 - **Mass Spectral Interpretation:** The MS software will deconvolute the signal for the peak of interest and provide a mass spectrum. Search this spectrum against commercial databases (NIST/EPA/NIH Mass Spectral Library). Key identifiers are the molecular ion at **m/z 102** and the unique fragmentation pattern.

Critical Considerations for Method Development

- **Isomer Differentiation:** 2-methoxy-2-methylbutane (also known as methyl tert-pentyl ether) has several isomers. Confirmation requires both retention time/index matching and mass spectral interpretation [1] [3].
- **Process-Related Impurities:** In industrial settings, this compound may be found in mixtures with other ethers (like MTBE) and C4/C5 hydrocarbons. A comprehensive analytical method must account

for these potential co-eluting compounds [5].

- **Method Adaptation:** The GC conditions and extraction solvents mentioned are starting points. You may need to optimize parameters like temperature ramp rate, carrier gas flow, and solvent polarity for your specific matrix.

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